

4-Bromobenzyl Alcohol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *4-Bromobenzyl alcohol*

Cat. No.: B151685

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromobenzyl alcohol, a substituted aromatic alcohol, serves as a pivotal intermediate in a multitude of organic syntheses. Its bifunctional nature, possessing both a reactive benzylic hydroxyl group and a bromine-substituted phenyl ring, renders it a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals. This technical guide provides an in-depth overview of the discovery, history, synthesis, and chemical properties of **4-Bromobenzyl alcohol**, tailored for professionals in research and development.

Discovery and History

While **4-Bromobenzyl alcohol** is a well-established compound in modern organic chemistry, pinpointing its exact first synthesis and discovery in the historical record is challenging. The compound is cataloged in the Beilstein database with the reference number 1931620, suggesting its existence was known and documented in the extensive chemical literature of the 19th or early 20th century. The broader history of its parent compound, benzyl alcohol, is more clearly documented, with its discovery and synthesis being closely linked to the burgeoning coal tar and dye industries of the 1800s. The development of methods for the halogenation of benzyl derivatives was a significant area of research during this period, driven by the need for new synthetic intermediates. It is highly probable that **4-Bromobenzyl alcohol** was first synthesized as part of these broader investigations into the reactions of benzyl compounds.

However, a definitive seminal publication detailing its initial preparation and characterization remains elusive in currently accessible digital archives.

Synthesis of 4-Bromobenzyl Alcohol

The preparation of **4-Bromobenzyl alcohol** can be achieved through various synthetic routes, primarily involving the reduction of 4-bromobenzoic acid or its derivatives. Modern methods offer high yields and purity, utilizing a range of reducing agents and reaction conditions.

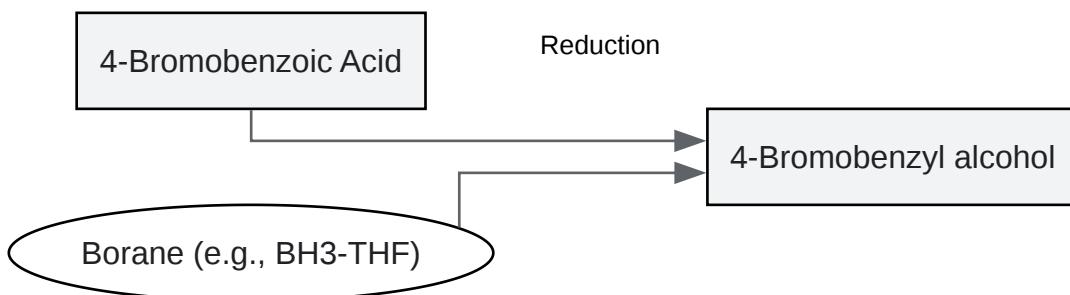
Key Synthetic Pathways

Several reliable methods for the synthesis of **4-Bromobenzyl alcohol** have been reported in the literature. The most common approaches start from 4-bromobenzoic acid or 4-bromobenzaldehyde.

1. Reduction of 4-Bromobenzoic Acid with Borane

A prevalent and efficient method for the synthesis of **4-Bromobenzyl alcohol** is the reduction of 4-bromobenzoic acid using a borane reagent.

- Reaction Scheme:



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Figure 1: Reduction of 4-Bromobenzoic Acid to **4-Bromobenzyl Alcohol**.

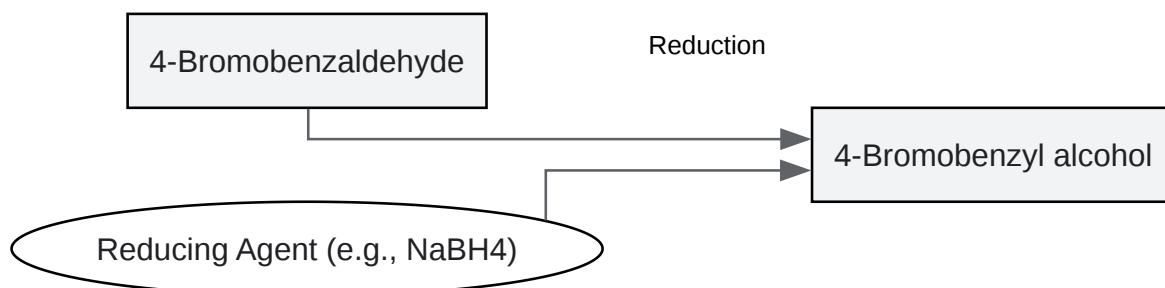
- Experimental Protocol: In an inert atmosphere (e.g., nitrogen), 4-bromobenzoic acid is dissolved in a suitable solvent like tetrahydrofuran (THF). A borane complex, such as borane-tetrahydrofuran (BH3-THF), is then added, and the reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by techniques like thin-layer

chromatography (TLC). Upon completion, the reaction is quenched, and the product is isolated and purified, typically by column chromatography.

2. Reduction of 4-Bromobenzaldehyde

Another common synthetic route is the reduction of 4-bromobenzaldehyde. This method is advantageous if the aldehyde is a more readily available starting material.

- Reaction Scheme:



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- Experimental Protocol: 4-Bromobenzaldehyde is dissolved in a suitable solvent, such as methanol or ethanol. A reducing agent, commonly sodium borohydride (NaBH4), is added portion-wise while maintaining a controlled temperature. The reaction is typically rapid. After completion, the solvent is removed, and the product is worked up and purified.

Summary of Synthetic Data

Starting Material	Reagents	Solvent	Reaction Time	Temperature	Yield (%)	Reference
4-Bromobenzoic acid	Borane-THF	THF	1.5 hours	Room Temperature	94%	--INVALID-LINK--
	4,4,5,5-tetramethyl					
4-Bromobenzoic acid	-- dioxaborane, then silica gel/methanol	-	12 hours, then 3 hours	20°C, then 50°C	93%	--INVALID-LINK--
4-Bromobenzaldehyde	Not specified	Not specified	Not specified	Not specified	Not specified	General Method

Chemical and Physical Properties

4-Bromobenzyl alcohol is a white to off-white crystalline solid at room temperature. [1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ BrO	--INVALID-LINK--
Molecular Weight	187.03 g/mol	--INVALID-LINK--
Melting Point	75-77 °C	--INVALID-LINK--
Boiling Point	254 °C	--INVALID-LINK--
CAS Number	873-75-6	--INVALID-LINK--
Appearance	White to off-white crystalline solid	--INVALID-LINK--
Solubility	Soluble in dioxane, miscible with acetone, alcohol, benzene, chloroform, and diethyl ether. Sparingly soluble in water.	--INVALID-LINK--, --INVALID-LINK--

Applications in Research and Development

The utility of **4-Bromobenzyl alcohol** in organic synthesis is extensive. The hydroxyl group can undergo typical alcohol reactions such as esterification, etherification, and oxidation to the corresponding aldehyde or carboxylic acid. The bromo-substituted aromatic ring is amenable to a variety of cross-coupling reactions, including Suzuki, Heck, and Sonogashira couplings, allowing for the formation of carbon-carbon and carbon-heteroatom bonds. This dual reactivity makes it a valuable precursor for the synthesis of complex molecules with potential applications in:

- Pharmaceuticals: As a building block for the synthesis of active pharmaceutical ingredients (APIs).
- Agrochemicals: In the development of new pesticides and herbicides.
- Materials Science: For the synthesis of polymers and other advanced materials.

Conclusion

4-Bromobenzyl alcohol is a cornerstone intermediate in modern organic synthesis, with a rich chemistry stemming from its dual functional groups. While the specific details of its initial discovery are not readily available, its importance in the field is undeniable. The synthetic methods outlined in this guide provide reliable and high-yielding routes to this versatile compound, enabling its continued use in the advancement of chemical research and development.

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References

- 1. prepchem.com [prepchem.com]
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